

# Personal protective equipment for handling TPN729

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TPN729

Cat. No.: B12395621

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## Essential Safety and Handling Guide for TPN729

This guide provides crucial safety and logistical information for the handling and disposal of **TPN729**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and maintaining a secure working environment.

## Physicochemical and Hazard Data

A summary of the known properties and hazard information for **TPN729** is provided below. This information is critical for a comprehensive risk assessment prior to handling the substance.

Property	Information
Synonyms	TPN 729
Formula	C29H42N6O8S
Molecular Weight	634.749
CAS Number	1422955-53-0
Appearance	Solid
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)[1]
Aquatic Toxicity	Acute Category 1, Chronic Category 1 (Very toxic to aquatic life with long lasting effects)[1]
Odor	No data available

## Personal Protective Equipment (PPE)

A workplace hazard assessment should be conducted to determine the necessary PPE.[2][3]

The following personal protective equipment is required to minimize exposure and prevent injury when handling **TPN729**. [1][2]

Body Part	Required PPE
Eyes/Face	Safety goggles with side-shields
Hands	Protective gloves
Body	Impervious clothing
Respiratory	Suitable respirator

## Handling and Storage Protocols

Safe Handling Procedures:

- Ventilation: Use **TPN729** only in areas with adequate exhaust ventilation to avoid the formation of dust and aerosols.[1]

- **Avoid Contact:** Take all necessary precautions to avoid inhalation, and contact with skin and eyes.<sup>[1]</sup>
- **Hygiene:** Wash skin thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the designated handling areas.<sup>[1]</sup>
- **Spill Management:** In the event of a spill, collect the spillage and clean the area in a safe and timely manner.<sup>[1]</sup> Ensure that the product does not enter drains, water courses, or the soil.<sup>[1]</sup>

#### Storage Conditions:

- Store in a cool, well-ventilated area with the container tightly sealed.<sup>[1]</sup>
- Protect from direct sunlight and sources of ignition.<sup>[1]</sup>
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.<sup>[1]</sup>

## Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure.

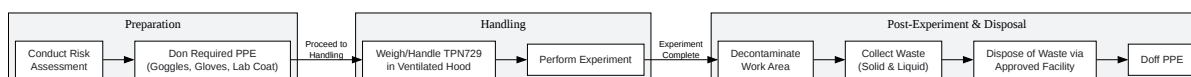
Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse the mouth with water.[1] Do NOT induce vomiting.[1] Call a POISON CENTER or physician if you feel unwell.[1]
Eye Contact	Immediately flush the eyes with large amounts of water, removing any contact lenses.[1] Ensure adequate flushing by separating the eyelids with fingers.[1] Promptly seek medical attention.[1]
Skin Contact	Thoroughly rinse the affected skin with large amounts of water.[1] Remove contaminated clothing and shoes and seek medical advice.[1]
Inhalation	Relocate the individual to fresh air immediately. [1] If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]

## Disposal Plan

Dispose of **TPN729** and its container at an approved waste disposal plant.[1] Avoid release into the environment.[1]

## Experimental Workflow for Handling TPN729

The following diagram illustrates the standard operating procedure for the safe handling of **TPN729** from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **TPN729**.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling TPN729]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395621#personal-protective-equipment-for-handling-tpn729]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)